

Technical Support Center: Purification of CAS 1205-99-8

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Compound of Interest

Compound Name: 5,6,7,8-Tetrahydrophthalazine-1,4-diamine

CAS No.: 90198-14-4

Cat. No.: B2967330

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Chemical Identity: (2-heptyl-1,3-dioxolan-4-yl)methanol CAS Registry Number: 1205-99-8

Molecular Formula: C₁₁H₂₂O₃ Molecular Weight: 202.29 g/mol

Chemical Profile & Physical State Analysis

Senior Scientist Note: Before attempting recrystallization, it is critical to understand the physical state of CAS 1205-99-8. Structurally, this compound consists of a polar dioxolane/alcohol "head" and a lipophilic heptyl "tail."

- Physical State: Typically a viscous liquid or low-melting waxy solid at room temperature.
- Implication: Traditional recrystallization is often ineffective for room-temperature purification. The primary purification method is High-Vacuum Distillation.
- When to Crystallize: Recrystallization is only recommended if:
 - You are isolating a specific high-melting stereoisomer.

- You are using low-temperature (cryogenic) crystallization.
- You have derivatized the alcohol (e.g., into a 3,5-dinitrobenzoate) to create a crystalline solid.

Solvent Selection Guide (Recrystallization & Extraction)

If you are pursuing crystallization (low-temp or waxy solid purification), the solvent system must balance the amphiphilic nature of the molecule.

Primary Solvent Systems

Solvent System	Polarity	Recommended Use	Mechanism
n-Hexane / Pentane	Non-polar	Low-Temp Crystallization (-78°C to -20°C)	The compound is soluble at RT but precipitates upon deep freezing, leaving impurities in solution.
Ethanol / Water	Binary (Polar)	Waxy Solid Purification	Dissolve in warm ethanol; add water dropwise to the "cloud point." Forces hydrophobic tail aggregation/precipitation.
Diethyl Ether / Petroleum Ether	Mixed	General Cleanup	Good for removing highly polar impurities (which stay in solid phase) or highly non-polar oils.

Critical Warning: Chemical Stability

- **Acid Sensitivity:** As an acetal, CAS 1205-99-8 is sensitive to hydrolysis in acidic environments.

- Avoid: Acidic water, unbuffered silica gel, or solvents containing traces of HCl/Acetic acid.
- Recommendation: Add 0.1% Triethylamine (TEA) to solvents to maintain a slightly basic pH and prevent ring opening.

Troubleshooting & FAQs

Q1: I tried to recrystallize from hot ethanol, but it "oiled out" instead of forming crystals. What happened?

- Diagnosis: This is common for long-chain acetals. The melting point is likely lower than the solvent's boiling point, or the compound is too soluble.
- Solution: Switch to Low-Temperature Crystallization. Dissolve the oil in a minimum amount of n-Pentane or Hexane at room temperature, then place the flask in a dry ice/acetone bath (-78°C). Scratch the glass to induce nucleation.

Q2: My compound smells like octanal (fruity/fatty aldehyde). Is it degrading?

- Diagnosis: Yes. The acetal ring has hydrolyzed, releasing octanal and glycerol.
- Cause: Exposure to moisture and trace acid.
- Fix: Repurify immediately via vacuum distillation. Store the purified product over activated 4Å molecular sieves and under argon.

Q3: Can I use column chromatography instead?

- Answer: Yes, but use neutral alumina or silica gel pre-treated with 1% Triethylamine. Standard acidic silica can degrade the acetal during the run.
 - Eluent: Hexane:Ethyl Acetate (gradient from 9:1 to 7:3).

Step-by-Step Purification Protocols

Protocol A: High-Vacuum Distillation (Recommended)

Best for: Routine purification of the liquid form.

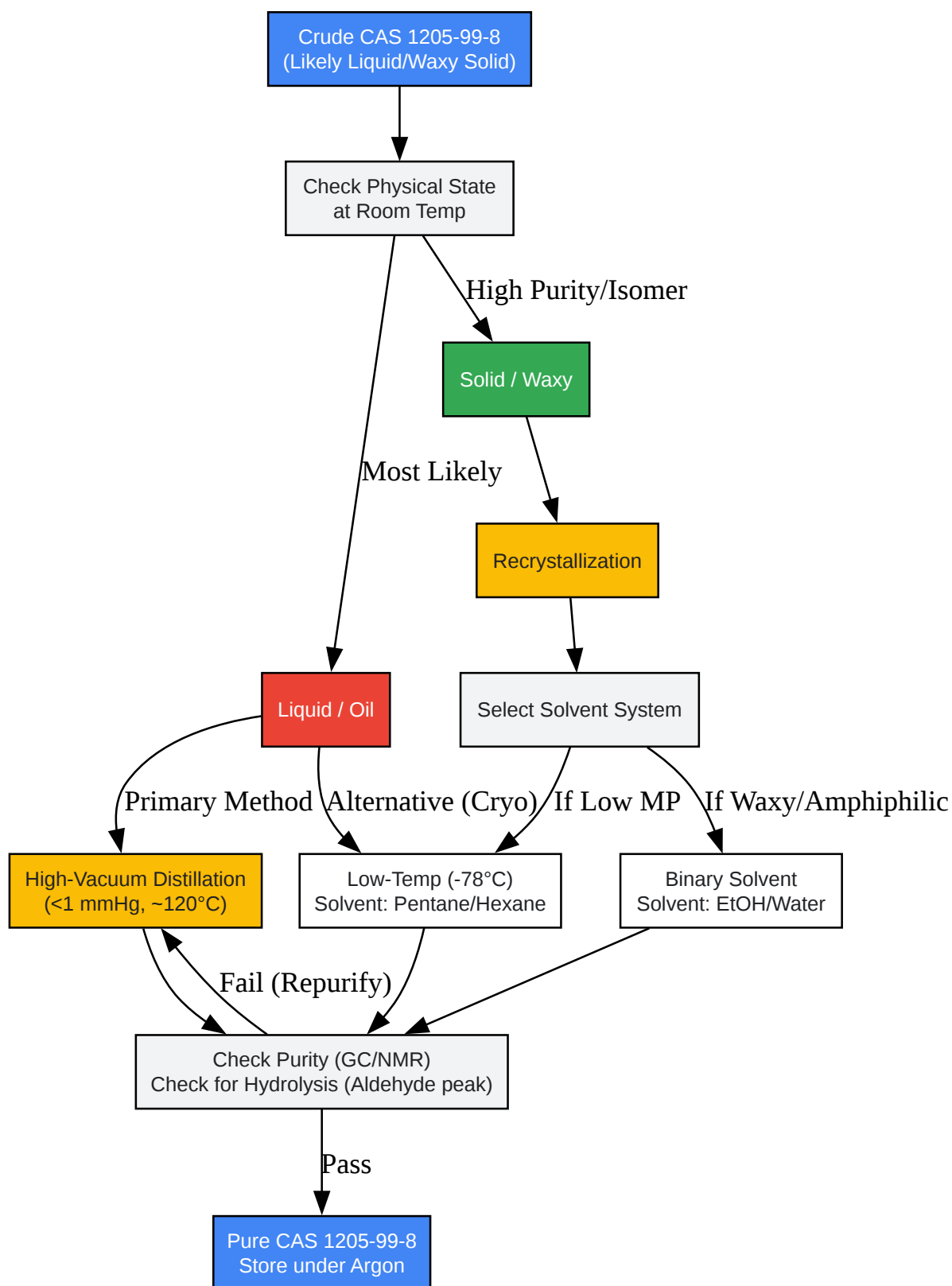
- Setup: Short-path distillation apparatus with a vigorous stir bar.
- Vacuum: Apply high vacuum (< 1 mmHg).
- Heat: Slowly ramp temperature. Expect the product to distill between 110°C - 140°C (depending on exact vacuum pressure).
- Collection: Discard the first 5% (volatiles/octanal). Collect the main fraction.

Protocol B: Low-Temperature Crystallization

Best for: Removing isomeric impurities or if distillation is unavailable.

- Dissolution: Dissolve 10 g of crude CAS 1205-99-8 in 20 mL of n-Pentane (or n-Hexane).
- Filtration: Filter through a $0.45\ \mu\text{m}$ PTFE syringe filter to remove insoluble particulates.
- Cooling: Place the sealed flask in a freezer (-20°C) for 12 hours. If no crystals form, move to a dry ice/acetone bath (-78°C).
- Induction: If it forms a gel/oil, scratch the inner wall with a glass rod or add a seed crystal.
- Isolation: Cold Filtration is required. Use a jacketed Buchner funnel cooled with dry ice, or filter rapidly inside a cold room. Wash with pre-chilled (-78°C) pentane.

Process Workflow Diagram



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Caption: Decision tree for the purification of CAS 1205-99-8, prioritizing distillation for liquid phases and low-temperature crystallization for solid isolation.

References

- Chemical Identity & Properties
- Purification Methodology (General)
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- Acetal Stability & Handling
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Sources

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